

# An In-depth Technical Guide to the Physical Properties of 1-Bromododecane-d3

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## Compound of Interest

Compound Name: 1-Bromododecane-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Bromododecane-d3**. Intended for use in research, scientific, and drug development settings, this document details the quantitative physical characteristics, outlines the experimental protocols for their determination, and illustrates the logical relationships between isotopic labeling and the resultant physical properties.

## Core Physical Properties of 1-Bromododecane-d3

The introduction of deuterium at the 12-position of 1-Bromododecane results in a molecule with distinct physical properties valuable for isotopic labeling studies and as an internal standard in mass spectrometry. The key physical data for 1-Bromododecane-12,12,12-d3 are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	CD <sub>3</sub> (CH <sub>2</sub> ) <sub>10</sub> CH <sub>2</sub> Br	-
Molecular Weight	252.25	g/mol
Melting Point	-11 to -9	°C
Boiling Point	134-135 (at 6 mmHg)	°C
Density	1.050 (at 25 °C)	g/mL
Isotopic Purity	99	atom % D

## Experimental Protocols

The following sections detail the standard methodologies for the determination of the key physical properties of **1-Bromododecane-d3**.

### Determination of Melting Point

The melting point of **1-Bromododecane-d3**, which is a low-melting solid, is determined using the capillary method with a melting point apparatus.[\[1\]](#)

Methodology:

- A small, finely powdered sample of **1-Bromododecane-d3** is loaded into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a heating block of a calibrated melting point apparatus, adjacent to a high-precision thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has transitioned to a liquid is recorded as the end of the melting range.

- For accuracy, the determination is repeated at least twice, and the average of the consistent values is reported.

## Determination of Boiling Point

The boiling point of **1-Bromododecane-d3** is determined at a reduced pressure (6 mmHg) due to its high boiling point at atmospheric pressure, which could lead to decomposition. The capillary method is a suitable technique for this determination.<sup>[2][3][4]</sup>

Methodology:

- A small amount of liquid **1-Bromododecane-d3** is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer and heated in a controlled manner, often in a Thiele tube or a similar apparatus, under a vacuum of 6 mmHg.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point at that pressure.

## Determination of Density

The density of liquid **1-Bromododecane-d3** is determined using a pycnometer, a vessel of a known volume, at a constant temperature of 25 °C.<sup>[5][6]</sup>

Methodology:

- A clean and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is then filled with **1-Bromododecane-d3**, ensuring no air bubbles are present, and the excess liquid is removed.

- The filled pycnometer is placed in a thermostatically controlled water bath at 25 °C to allow the liquid to reach thermal equilibrium.
- The pycnometer is then removed, dried on the outside, and weighed again.
- The mass of the **1-Bromododecane-d3** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Isotopic Purity

The isotopic purity of **1-Bromododecane-d3** is a critical parameter and is typically determined using high-resolution mass spectrometry (HRMS) or nuclear magnetic resonance (NMR) spectroscopy.<sup>[7][8][9][10]</sup>

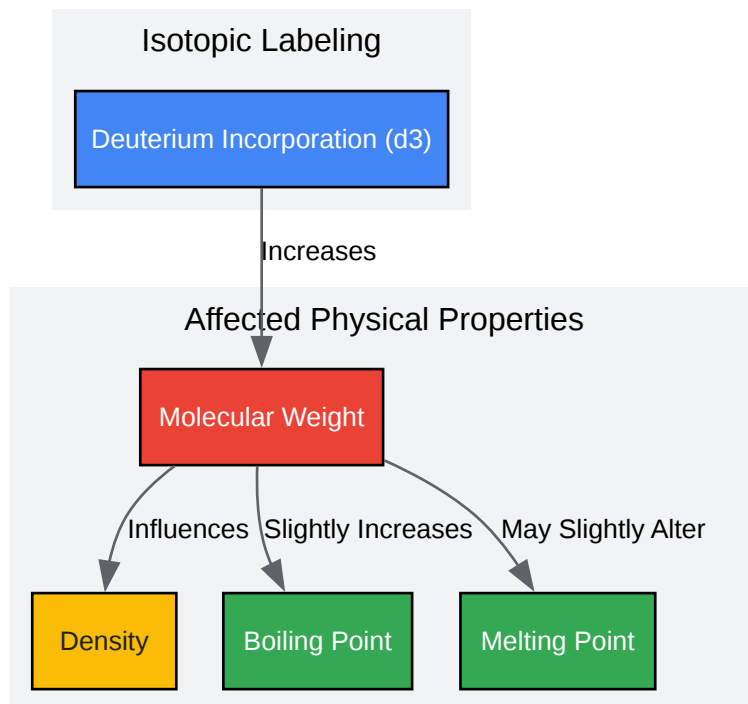
Methodology (using HRMS):

- A dilute solution of **1-Bromododecane-d3** is prepared in a suitable volatile solvent.
- The solution is introduced into the high-resolution mass spectrometer, often via direct infusion or coupled with a liquid or gas chromatograph.
- The instrument is set to acquire a full scan mass spectrum in a mode that provides high mass accuracy and resolution.
- The relative abundances of the ion corresponding to the deuterated species (M+3) and the non-deuterated species (M) are measured.
- The isotopic purity is calculated as the percentage of the deuterated species relative to the sum of all isotopic species.

## Logical Relationships

The introduction of deuterium into the 1-Bromododecane molecule has a direct and predictable effect on its physical properties. This relationship can be visualized as follows:

## Logical Relationship of Deuteration and Physical Properties



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